

# N-Methyl-DL-alanine safety and handling information

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## Compound of Interest

Compound Name: *H-N-Me-DL-Ala-OH*

Cat. No.: *B2556657*

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An In-depth Technical Guide to the Safety and Handling of N-Methyl-DL-alanine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is based on publicly available safety data. It is not a substitute for a formal risk assessment. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical and adhere to all applicable institutional and governmental regulations.

## Introduction

N-Methyl-DL-alanine (CAS No: 600-21-5), a derivative of the amino acid alanine, is utilized in various research and development applications, including peptide synthesis and metabolic studies.<sup>[1][2]</sup> Its structural similarity to endogenous amino acids necessitates a thorough understanding of its safety profile and proper handling procedures to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This guide provides a comprehensive overview of the known safety and handling information for N-Methyl-DL-alanine.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of N-Methyl-DL-alanine is presented below. These properties are essential for understanding its behavior under various laboratory

conditions.

Table 1: Chemical Identification of N-Methyl-DL-alanine

Identifier	Value
Chemical Name	2-(Methylamino)propanoic acid[3]
Synonyms	N-Methyl-DL-alanine, N-Me-DL-Ala-OH, DL-N-Methylalanine[3][4]
CAS Number	600-21-5
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO <sub>2</sub> [3]
Molecular Weight	103.12 g/mol [3]
InChIKey	GDFAOVXKHJXLEI-UHFFFAOYSA-N

Table 2: Physical and Chemical Properties of N-Methyl-DL-alanine

Property	Value	Source(s)
Appearance	White to off-white powder or crystalline powder.	[4][5]
Melting Point	~317 °C (decomposes)	[4]
Boiling Point	190.1°C at 760 mmHg	[4]
Solubility	Good solubility in water.	[6]
Density	1.0 ± 0.1 g/cm <sup>3</sup>	[4]
Flash Point	68.8 ± 22.6 °C	[4]
Storage Temperature	Room temperature or 0 - 8 °C.	[1][4]

## Hazard Identification and Toxicology

The hazard profile for N-Methyl-DL-alanine presents some inconsistencies across different suppliers. While some safety data sheets classify it as non-hazardous[7], others provide GHS

hazard warnings. It is crucial to handle the substance as potentially hazardous until a definitive classification is established.

Table 3: GHS Hazard Classification for N-Methyl-DL-alanine

Hazard Class	Hazard Statement	Source(s)
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed.	[3]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation.	[3][8]
Serious Eye Damage/Irritation (Category 2A)	H319: Causes serious eye irritation.	[3][8]
STOT - Single Exposure (Category 3)	H335: May cause respiratory irritation.	[3][8]

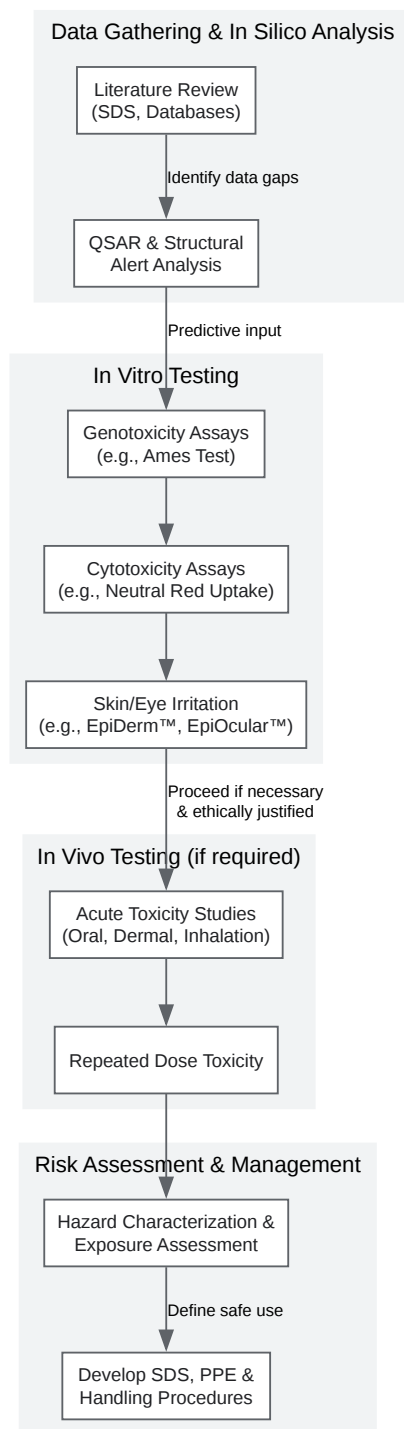
Note: The GHS classification is based on aggregated data and may not be universally applied by all suppliers.[3][8] Some reports indicate the chemical does not meet GHS hazard criteria.[7][8]

Toxicological Data Summary: Detailed quantitative toxicological data, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%), are not readily available in the reviewed literature.[9][10] Similarly, specific data from germ cell mutagenicity, carcinogenicity, or reproductive toxicity studies have not been identified.[10] The provided hazard statements are likely based on computational predictions or data from structurally similar compounds.

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of N-Methyl-DL-alanine are not available in the public domain literature searched. For substances with limited toxicological data, a standard tiered approach to hazard assessment is typically employed. The workflow below illustrates a general methodology.

## General Workflow for Chemical Hazard Assessment

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Caption: General Workflow for Chemical Hazard Assessment.

## Safe Handling and Personal Protective Equipment (PPE)

Given the potential for irritation and acute toxicity, stringent adherence to safe handling practices is mandatory.

5.1 Engineering Controls Handle N-Methyl-DL-alanine in a well-ventilated place, preferably within a chemical fume hood to avoid the formation and inhalation of dust and aerosols.<sup>[9]</sup> Ensure emergency exits and eyewash stations are readily accessible.

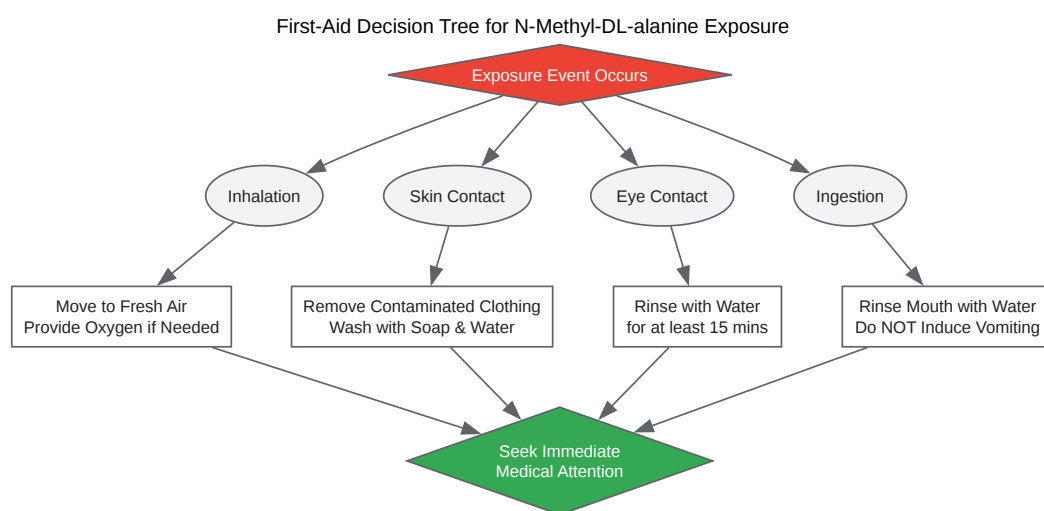
5.2 Personal Protective Equipment (PPE) The following table summarizes the recommended PPE for handling N-Methyl-DL-alanine.

Table 4: Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification	Source(s)
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.	<sup>[7]</sup> <sup>[9]</sup>
Skin Protection	Handle with chemical-impermeable gloves (inspected prior to use). Wear appropriate protective clothing to prevent skin exposure.	<sup>[7]</sup> <sup>[9]</sup>
Respiratory Protection	For nuisance exposures, use a dust mask (e.g., type N95). If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.	<sup>[9]</sup> <sup>[11]</sup>

## First-Aid Measures

In the event of exposure, immediate action is critical. The following decision tree and table outline the appropriate first-aid responses.



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Caption: First-Aid Decision Tree for N-Methyl-DL-alanine Exposure.

Table 5: First-Aid Measures

Exposure Route	First-Aid Procedure	Source(s)
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.	<a href="#">[7]</a> <a href="#">[9]</a>
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes.	<a href="#">[7]</a> <a href="#">[9]</a>
Eye Contact	Rinse with pure water for at least 15 minutes, holding eyelids open.	<a href="#">[7]</a> <a href="#">[9]</a>
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.	<a href="#">[7]</a> <a href="#">[9]</a>
General Advice	In all cases of exposure, consult a physician or Poison Control Center immediately.	<a href="#">[9]</a> <a href="#">[12]</a>

## Fire-Fighting and Accidental Release Measures

7.1 Fire-Fighting N-Methyl-DL-alanine is a combustible solid.[\[11\]](#)

Table 6: Fire-Fighting Measures

Measure	Recommendation	Source(s)
Suitable Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.	[9][13]
Specific Hazards	Hazardous decomposition products include carbon oxides (CO, CO <sub>2</sub> ) and nitrogen oxides (NO <sub>x</sub> ).	[7]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) and full protective gear.	[7][9]

7.2 Accidental Release Measures In case of a spill, follow these procedures:

- Personal Precautions: Evacuate personnel to safe areas. Ensure adequate ventilation. Avoid dust formation and contact with skin and eyes. Wear the PPE described in Section 5.2.[7][9]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[7][9]
- Containment and Cleanup: Use spark-proof tools. Sweep up the material and place it in a suitable, closed container for disposal. Avoid generating dust.[7][13]

## Storage and Stability

Proper storage is crucial to maintain the chemical's integrity and ensure safety.

Table 7: Storage Conditions



Parameter	Recommendation	Source(s)
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place.	[7][9]
Incompatibilities	Store apart from incompatible materials such as strong oxidizing agents.	[9][10]
Stability	Stable under recommended storage conditions.	[10]
Hygroscopicity	Product may be hygroscopic; take precautions to avoid contact with atmospheric moisture.	[14]

## Disposal Considerations

Dispose of N-Methyl-DL-alanine and its containers in accordance with all applicable local, state, and federal regulations. Do not discharge into the environment.[7][9] Material should be disposed of by a licensed waste disposal company.

## Conclusion

N-Methyl-DL-alanine is a valuable research chemical that must be handled with care due to its potential for skin, eye, and respiratory irritation, as well as possible acute oral toxicity. While comprehensive toxicological data is limited, the information available from safety data sheets provides a strong foundation for safe handling procedures. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and being prepared for emergencies, researchers can work safely with this compound.

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